

# Personal protective equipment for handling 1-(Tetrahydro-2-furoyl)piperazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(Tetrahydro-2-furoyl)piperazine

Cat. No.: B048511

[Get Quote](#)

## Essential Safety and Handling Guide for 1-(Tetrahydro-2-furoyl)piperazine

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling and disposal of **1-(Tetrahydro-2-furoyl)piperazine** (CAS No. 63074-07-7). Adherence to these guidelines is essential for ensuring laboratory safety and procedural accuracy.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-(Tetrahydro-2-furoyl)piperazine** is a chemical that poses significant health risks. It is classified as causing serious eye irritation and, in some formulations, severe skin burns and eye damage.[1][2][3] Inhalation may also cause respiratory irritation.[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Standards
Eye and Face Protection	Safety Glasses & Face Shield	Must be used together. Equipment should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[4]
Hand Protection	Chemical-resistant Gloves	Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]
Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin contact.[1][2]
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator	Use a respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] To be used in a well-ventilated area or under a chemical fume hood.[1][5]

## Safe Handling and Operational Protocol

Strict adherence to the following operational protocol is necessary to ensure a safe laboratory environment.

### Step 1: Preparation and Engineering Controls

- Ensure adequate ventilation.[4] Work should be conducted in a well-ventilated area or under a chemical fume hood.[1][5]
- Have an eyewash station and safety shower readily accessible.
- Avoid the formation of dust and aerosols.[4]

### Step 2: Handling the Chemical

- Avoid all personal contact, including inhalation.[6]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[1]
- Avoid contact with skin and eyes.[4]
- Wash face, hands, and any exposed skin thoroughly after handling.[1]
- When handling, do not eat, drink, or smoke.[6]

### Step 3: Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5]
- Store in a corrosives area.[1][5]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.[1]

## Emergency and First Aid Procedures

In case of exposure, immediate action is critical.

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.[5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[1] Wash with plenty of water. Seek immediate medical attention if irritation occurs or persists.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[5]
Ingestion	Rinse mouth. Do NOT induce vomiting.[5] Seek immediate medical attention.[1]

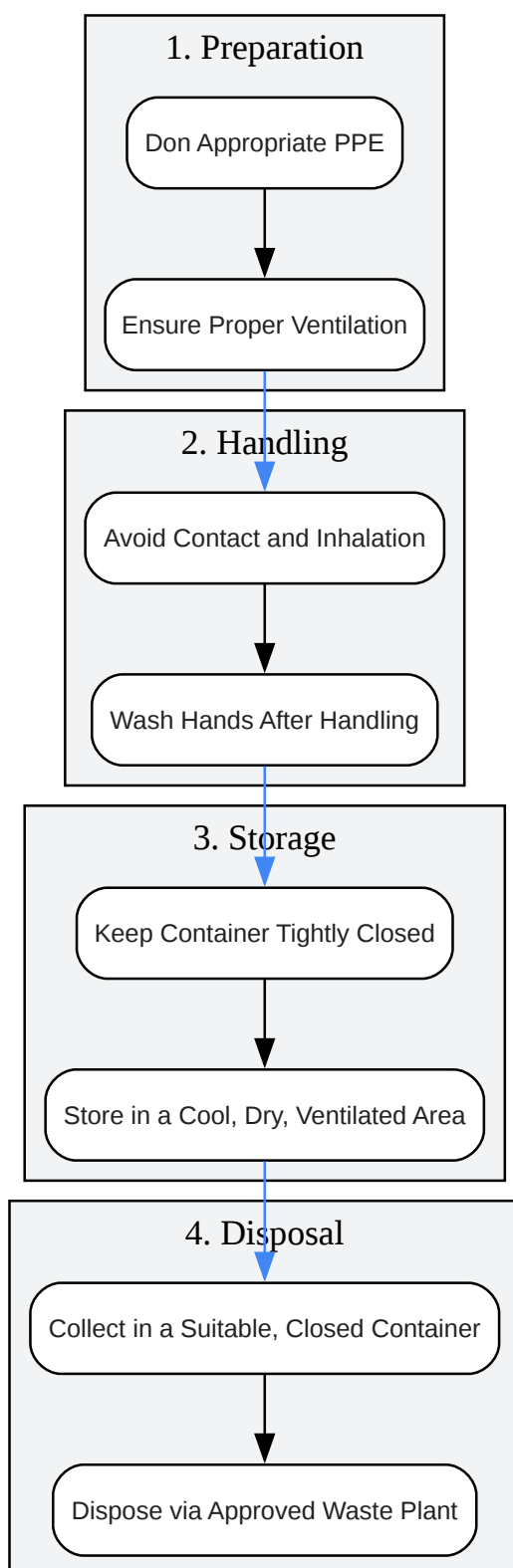
## Disposal Plan

Proper disposal of **1-(Tetrahydro-2-furoyl)piperazine** and its containers is crucial to prevent environmental contamination.

- Chemical Disposal: Pick up and arrange disposal without creating dust. Sweep up and shovel.[4] Keep in suitable, closed containers for disposal.[4] Dispose of contents/container to an approved waste disposal plant.[5] Do not let the product enter drains.[4]
- Contaminated Glove Disposal: Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]

## Workflow for Safe Handling

The following diagram illustrates the essential steps for the safe handling of **1-(Tetrahydro-2-furoyl)piperazine** from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **1-(Tetrahydro-2-furoyl)piperazine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. 1-(Tetrahydro-2-furoyl)piperazine, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. 1-(Tetrahydro-2-furoyl)piperazine | C<sub>9</sub>H<sub>16</sub>N<sub>2</sub>O<sub>2</sub> | CID 2734641 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. aaronchem.com [aaronchem.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-(Tetrahydro-2-furoyl)piperazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048511#personal-protective-equipment-for-handling-1-tetrahydro-2-furoyl-piperazine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)